

Essential Safety and Handling Guidance for TP110

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	TP-110	
Cat. No.:	B612070	Get Quote

Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **TP-110** (CAS: 688737-95-3) was not readily available in public domains. The following guidance is based on general laboratory safety principles for handling solid chemical compounds of unknown toxicity and information available for **TP-110**. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential, immediate safety and logistical information for handling **TP-110** in a laboratory setting. It includes recommendations for personal protective equipment, operational procedures, and disposal considerations to ensure the safety of all personnel.

Chemical and Physical Properties of TP-110





Property	Value
Chemical Name	(2S)-2-[[(2S)-3-(4-methoxyphenyl)-2-[[2-(1-naphthalenyl)acetyl]amino]-1-oxopropyl][2-(4-methoxyphenyl)-1-(oxomethyl)ethyl]amino]-3-methylbutanamide
CAS Number	688737-95-3[1]
Molecular Formula	C37H41N3O6[1]
Molecular Weight	623.74 g/mol [1]
Appearance	White solid powder[1]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), not soluble in water[1]

Personal Protective Equipment (PPE)

Given the absence of specific toxicological data, a cautious approach is necessary. The following PPE is recommended as a minimum standard when handling **TP-110**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	A laboratory coat should be worn at all times. For procedures with a higher risk of exposure, consider a chemically resistant apron or gown.
Respiratory Protection	For procedures that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended. Work should be conducted in a certified chemical fume hood.

Operational Plan: Handling and Storage



Adherence to standard laboratory operating procedures is critical for the safe handling of **TP-110**.

Engineering Controls

 Ventilation: All work with solid TP-110 that could generate dust, or with solutions of TP-110, should be performed in a certified chemical fume hood to minimize inhalation exposure.

Hygiene Measures

- · Avoid inhalation of dust and contact with skin and eyes.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where **TP-110** is handled or stored.

Storage

- Short-term: Store at 0-4°C in a dry, dark environment.[1]
- Long-term: For extended storage, maintain at -20°C.[1]
- Keep the container tightly sealed and in a well-ventilated area.

First Aid

- If Inhaled: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan





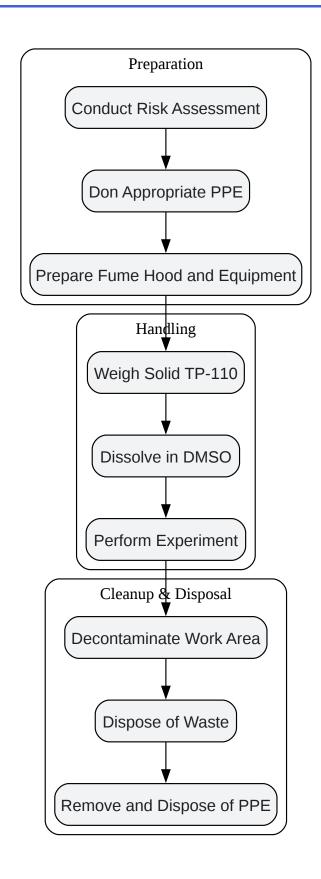


Dispose of **TP-110** and any contaminated materials as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash. Consult with your institution's EHS department for specific disposal procedures.

Visualized Workflows

The following diagrams illustrate key procedural and logical workflows for the safe handling of **TP-110**.

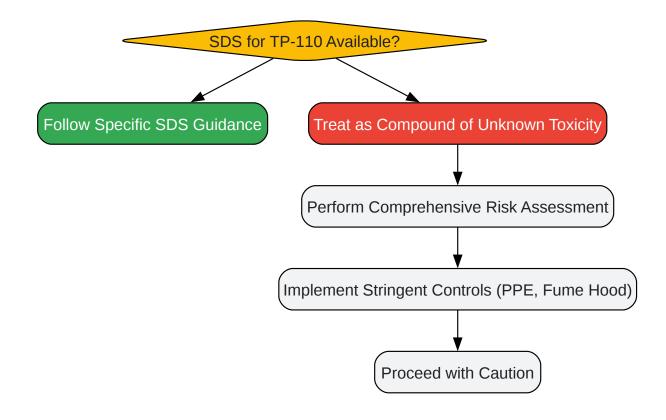




Click to download full resolution via product page

Caption: General laboratory workflow for handling TP-110.





Click to download full resolution via product page

Caption: Logical workflow for risk assessment in the absence of a specific SDS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Buy TP-110 | 688737-95-3 | >98% [smolecule.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidance for TP-110].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612070#personal-protective-equipment-for-handling-tp-110]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com